

Application Notes and Protocols for 2-Bromopropionitrile

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Compound of Interest

Compound Name: 2-Bromopropionitrile

Cat. No.: B099969

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **2-Bromopropionitrile** (CAS No: 19481-82-4). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

2-Bromopropionitrile is a flammable and toxic liquid that requires careful handling in a laboratory setting.^[1] It is recognized as a useful research chemical and an initiator in atom transfer radical polymerization (ATRP).^{[2][3]}

Table 1: Physical and Chemical Properties of **2-Bromopropionitrile**

Property	Value	Source(s)
Molecular Formula	C ₃ H ₄ BrN	[2][4]
Molecular Weight	133.97 g/mol	[4]
Appearance	Colorless to light yellow liquid	[1][3]
Boiling Point	68-69 °C at 50 mmHg	[1][3][4]
Density	1.55 g/mL at 25 °C	[1][3][4]
Flash Point	58 °C (136.4 °F) - closed cup	[4]
Refractive Index	n _{20/D} 1.461	[1][3]
Solubility	Soluble in many organic solvents, almost insoluble in water.	[5]

Hazard Identification and Safety Precautions

2-Bromopropionitrile is classified as a flammable liquid and is harmful if swallowed, inhaled, or in contact with skin.[1][6] It causes skin and serious eye irritation and may cause respiratory irritation.[1][6]

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Source(s)
Hazard	H226	Flammable liquid and vapour.	[1][4]
H302	Harmful if swallowed.	[4][7]	
H312	Harmful in contact with skin.	[4]	
H314	Causes severe skin burns and eye damage.	[7]	
H315	Causes skin irritation.	[1]	
H319	Causes serious eye irritation.	[1]	
H332	Harmful if inhaled.	[4]	
H335	May cause respiratory irritation.	[1]	
Precautionary	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	[1]
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.	[1][4][6][7]	
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	[1]	
P302 + P352	IF ON SKIN: Wash with plenty of soap	[4]	

and water.

P304 + P340

IF INHALED: Remove person to fresh air and keep comfortable for breathing. [4]

P305 + P351 + P338

IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1][4][6]

Experimental Protocols

Personal Protective Equipment (PPE)

To minimize exposure risk, the following personal protective equipment must be worn at all times when handling **2-Bromopropionitrile**:

- Eye Protection: Chemical splash goggles and a face shield are mandatory.[8]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., Nitrile rubber).
- Skin and Body Protection: A lab coat or chemical-resistant apron is required. Ensure full skin coverage.[7]
- Respiratory Protection: All work must be conducted in a certified chemical fume hood to avoid inhalation of vapors.[6][8] If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors is necessary.

Handling Procedures

- Preparation: Before handling, ensure the Safety Data Sheet (SDS) has been read and understood.[8] Prepare the work area in a well-ventilated chemical fume hood.[6][8] Ensure an emergency eyewash station and safety shower are readily accessible.[8]

- Dispensing: When transferring the chemical, do so carefully to avoid splashing. Use a funnel for liquid transfers into smaller containers.[8]
- Heating: Avoid heating **2-Bromopropionitrile** near open flames or other ignition sources due to its flammable nature.[1][6]
- Waste Disposal: Dispose of all waste, including empty containers, through an approved hazardous waste disposal program.[6][8] Do not pour down the drain.[6][8] Contaminated clothing should be removed and washed before reuse.[9][10]

Storage Procedures

- Temperature: Store in a refrigerator at 2°C - 8°C.[2][4] Some sources may recommend storage at -20°C.[1][3]
- Container: Keep the container tightly closed in a dry and well-ventilated place.[6] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[6]
- Incompatibilities: Keep away from strong oxidizing agents and strong acids to avoid dangerous reactions.[5]

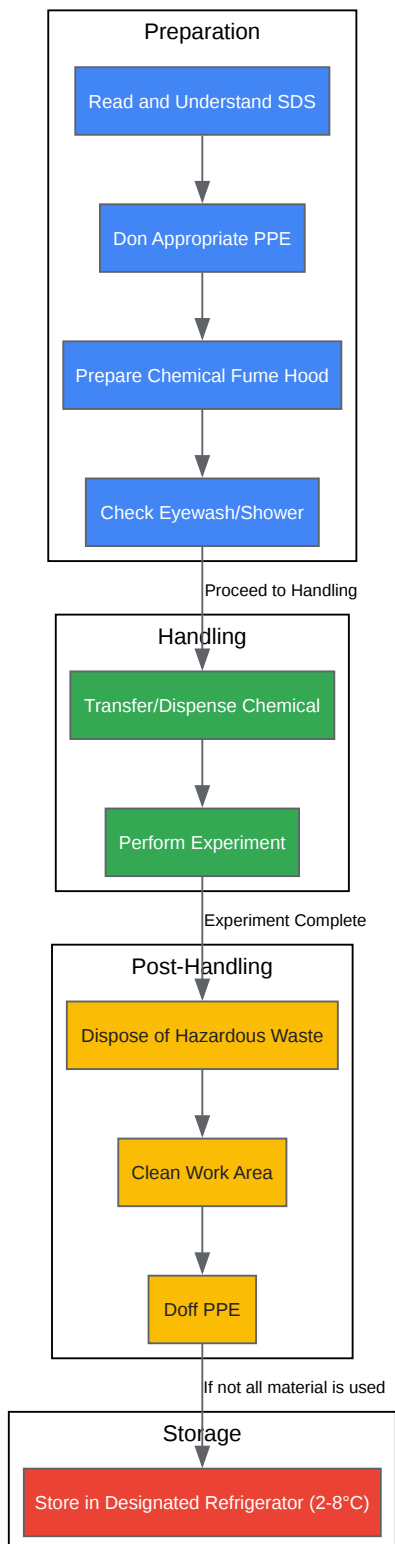
First Aid Measures

In case of exposure, follow these procedures immediately:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[8][9]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[8][9]
- Inhalation: Move the individual to fresh air immediately.[8][9] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[8][9] Never give anything by mouth to an unconscious person. Rinse mouth with water and drink plenty of water.[6][9] Call a physician or poison control center immediately.[9]

Diagrams

Safe Handling Workflow for 2-Bromopropionitrile



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